

Propyltriphenylphosphonium bromide safety and handling precautions

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Compound of Interest

Compound Name: *Propyltriphenylphosphonium
bromide*

Cat. No.: *B044345*

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An In-depth Technical Guide to the Safe Handling of **Propyltriphenylphosphonium Bromide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **propyltriphenylphosphonium bromide** (CAS No. 6228-47-3), a compound frequently utilized in chemical synthesis. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Classification

Propyltriphenylphosphonium bromide is classified as a hazardous substance. The primary hazards are summarized below.

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- H312: Harmful in contact with skin.[\[1\]](#)[\[2\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- H335: May cause respiratory irritation.[1][2][3]

Signal Word: Warning[1][4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **propyltriphenylphosphonium bromide** is provided in the table below.

Property	Value
Appearance	White crystalline solid[1][3][4]
Molecular Formula	C ₂₁ H ₂₂ BrP[1][4]
Molecular Weight	385.27 g/mol [4]
Melting Point/Freezing Point	235 - 239 °C[1][4]
Decomposition Temperature	> 245°C[4]
Solubility	No data available
Hygroscopicity	Hygroscopic[1][4]

Toxicological Data

Limited quantitative toxicological data is available for **propyltriphenylphosphonium bromide**. The available information is presented below.

Metric	Value	Species	Source
Acute Oral Toxicity (LD50)	118 mg/kg	Rat	[5]

No specific data is available for dermal or inhalation toxicity.

Safe Handling and Storage Protocols

Proper handling and storage are paramount to ensuring safety.

Handling Procedures

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)[\[4\]](#)[\[6\]](#)
 - Hand Protection: Wear appropriate chemical-resistant gloves.[\[4\]](#)[\[6\]](#)[\[7\]](#)
 - Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[4\]](#)[\[6\]](#) Do not eat, drink, or smoke in the laboratory.[\[6\]](#)
- Dust Formation: Avoid creating dust.[\[1\]](#)[\[4\]](#)[\[7\]](#) If dust is generated, use appropriate respiratory protection.[\[4\]](#)

Storage Conditions

- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- Temperature: Store in a cool place.[\[1\]](#) For some deuterated forms, storage at -20°C is recommended.[\[6\]](#)
- Moisture: Protect from moisture as the substance is hygroscopic.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents.[\[4\]](#)

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [1] [4] [7]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [1] [3] [4]
Eye Contact	Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] [3] [4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [1] [6]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Hazardous Combustion Products: Thermal decomposition can produce carbon oxides, oxides of phosphorus, and hydrogen bromide gas.[\[1\]](#)[\[4\]](#)
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[4\]](#)[\[7\]](#)

Accidental Release Measures

- Personal Precautions: Use personal protective equipment, including respiratory protection, to avoid dust inhalation and contact with the substance.[\[1\]](#)[\[8\]](#) Ensure adequate ventilation.[\[1\]](#)[\[8\]](#)

- Environmental Precautions: Prevent the product from entering drains.[1][8]
- Containment and Cleanup: Sweep up the spilled material and place it into a suitable, closed container for disposal.[1][4][9] Avoid generating dust.[1][4]

Exposure Controls and Personal Protection

Engineering Controls

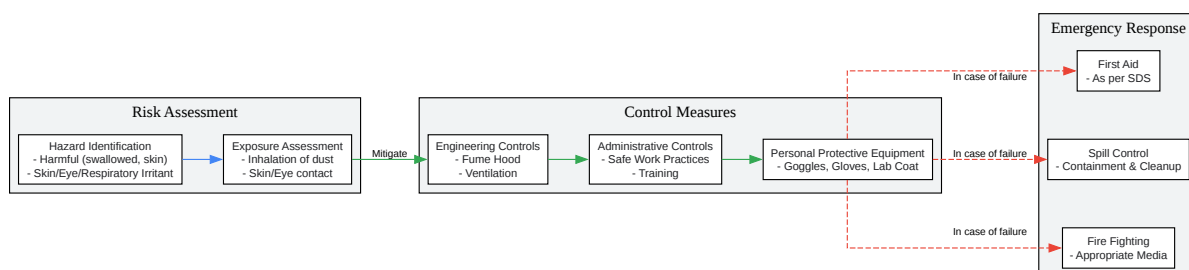
- Ensure adequate ventilation, especially in confined areas.[4]
- Eyewash stations and safety showers should be readily accessible near the workstation location.[4][10]

Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield (conforming to EN166 or NIOSH standards).[4][7]
Skin Protection	Wear impervious clothing and chemical-resistant gloves.[6][7]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4]

Hazard Mitigation Workflow

The following diagram illustrates the logical workflow for mitigating the risks associated with **propyltriphenylphosphonium bromide**.



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Caption: Workflow for Hazard Mitigation of **Propyltriphenylphosphonium Bromide**.

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